

Comprehensive Spectroscopic Characterization Guide: 4-Ethyl-3-fluoro-2-pyridinecarbonitrile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Ethyl-3-fluoro-2-pyridinecarbonitrile

Cat. No.: B8379627

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H,

C,

F), MS, and FT-IR Target Molecule: **4-Ethyl-3-fluoro-2-pyridinecarbonitrile** (C

H

FN

)[1]

Executive Summary & Structural Logic

The target molecule is a trisubstituted pyridine. The validation logic rests on three pillars:

- **Regiochemistry of the Ethyl Group:** Confirmed by the loss of proton signal and the presence of ethyl coupling patterns.
- **Fluorine Influence:** The F-atom at position 3 exerts a powerful inductive effect (

) and resonance effect (

), causing significant

and

splitting patterns essential for assignment.[1]

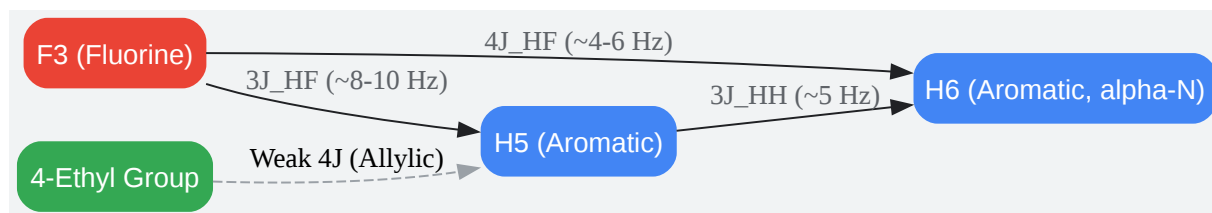
- Nitrile Signature: A distinct, non-conjugated nitrile stretch in IR and a characteristic quaternary carbon in

C NMR.[1]

Structural Diagram & Coupling Network

The following diagram illustrates the scalar coupling network (

-coupling) expected in the NMR experiments. Note the critical "W-coupling" or long-range interactions facilitated by the aromatic ring.



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Figure 1: Predicted scalar coupling network. The Fluorine atom (F3) acts as a spin-active nucleus (

), splitting both H5 and H6 signals.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Recommendation: CDCl

(Chloroform-d) is the standard for pyridines.[1] If solubility is poor, DMSO-

is the alternative, though it may shift exchangeable protons (none present here) or alter chemical shifts slightly due to hydrogen bonding with the pyridine nitrogen.^[1]

H NMR (Proton) Data (Predicted)

Frequency: 400 MHz | Solvent: CDCl₃

^[1]

Position	Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment Logic
H6	8.45 – 8.55	dd	1H	,	Deshielded by ring Nitrogen (alpha position). Split by H5 and long-range F3.
H5	7.30 – 7.40	dd	1H	,	Ortho to H6. ^[1] Significant coupling to F3 (ortho-F).
CH	2.75 – 2.85	q	2H		Benzylic-like methylene. Quartet due to methyl protons.
CH	1.25 – 1.35	t	3H		Terminal methyl. ^[1] Triplet due to methylene protons.

Expert Insight: The key diagnostic is the H5 signal. In non-fluorinated 4-ethylpyridine, H5 is a simple doublet.^[1] Here, the presence of F3 transforms H5 into a doublet of doublets (dd) with a large

coupling constant (~8-10 Hz).^[1]

C NMR (Carbon) Data (Predicted)

Frequency: 100 MHz | Solvent: CDCl₃

Note: Fluorine (

F) causes carbon signals to split into doublets.^[1]

Carbon	Shift (, ppm)	Splitting ()	Assignment
C2	~128.0	d, Hz	Quaternary. ^[1] Attached to Nitrile. ^[1] ^[2]
CN	~115.0	s (or weak d)	Nitrile Carbon. ^[1]
C3	~160.0	d, Hz	Diagnostic. Directly bonded to F. Very large coupling. ^[1]
C4	~145.0	d, Hz	Quaternary. ^[1] Attached to Ethyl. ^[1] ^{[3][4][5]}
C5	~126.0	d, Hz	Aromatic CH. ^[1]
C6	~148.0	d, Hz	Aromatic CH (alpha to N). ^[1]
CH	~26.0	s	Ethyl methylene.
CH	~14.0	s	Ethyl methyl.

F NMR (Fluorine)

- Shift:

to

ppm.
- Pattern: Doublet of doublets (coupling to H5 and H6).
- Utility: A single, clean peak confirms mono-fluorination and purity.

Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+). Molecular Formula: C

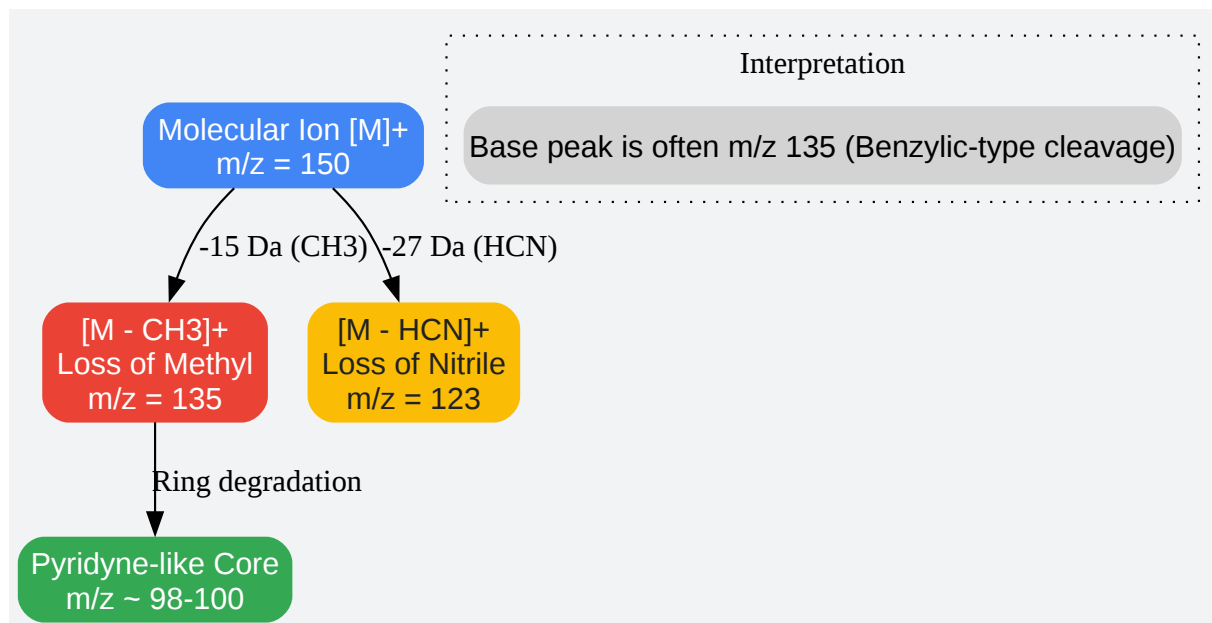
H

FN

Exact Mass: 150.06

Fragmentation Pathway (EI)

In Electron Impact (EI) ionization, the molecule follows a predictable breakdown.[\[1\]](#)



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Figure 2: Proposed fragmentation pathway for GC-MS analysis.

- m/z 150 (M^+): Molecular ion, usually distinct for pyridines.^[1]
- m/z 135 ($[M-15]^+$): Loss of the terminal methyl group from the ethyl chain.^[1] This is often the base peak because the resulting cation is stabilized by the aromatic ring (benzylic-like stabilization).
- m/z 123 ($[M-27]^+$): Loss of HCN from the nitrile group, a standard fragmentation for aromatic nitriles.^[1]

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.^[1]

Wavenumber (cm)	Intensity	Vibrational Mode
2235 – 2245	Medium/Strong	C≡N Stretch. Sharp, diagnostic band for nitrile.
3050 – 3080	Weak	C-H Stretch (Aromatic).
2960 – 2980	Medium	C-H Stretch (Aliphatic). Ethyl group.
1580 – 1600	Strong	C=C / C=N Ring Stretch. Pyridine skeletal vibrations.
1200 – 1250	Strong	C-F Stretch. Often broad and intense in fluoro-aromatics.

Experimental Protocols

Protocol A: NMR Sample Preparation

To ensure high-resolution data and prevent line broadening.

- Mass: Weigh ~5-10 mg of the solid/oil.
- Solvent: Add 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal standard.
- Filtration: If the solution is cloudy (salt impurities), filter through a small plug of glass wool into the NMR tube.^[1]
- Acquisition:
 - Set relaxation delay () to s to ensure integration accuracy.

- For

C, acquire

scans due to the splitting of signal intensity by fluorine coupling.[1]

Protocol B: GC-MS Purity Check

To verify the absence of the non-fluorinated impurity (4-ethyl-2-pyridinecarbonitrile).

- Column: HP-5ms or equivalent (5% phenyl methyl siloxane).
- Temperature Ramp: 50°C (hold 1 min)
20°C/min
250°C.
- Analysis: Look for m/z 150. If m/z 132 is present, it indicates the non-fluorinated impurity.

References

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- Sigma-Aldrich.Product Specification: 3-Fluoro-2-pyridinecarbonitrile. (Melting points and safety data for analogs). [1]
- PubChem.Ethyl 4-fluoropicolinate (CAS 1214376-12-1).[3] (Spectroscopic data comparisons for 4-substituted fluoropyridines).
- Organic Syntheses.Synthesis of 4-Ethylpyridine. (Reference for ethyl group characterization). [1]

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Characterization Guide: 4-Ethyl-3-fluoro-2-pyridinecarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8379627/docs#comprehensive-spectroscopic-characterization-guide-4-ethyl-3-fluoro-2-pyridinecarbonitrile\]](https://www.benchchem.com/product/b8379627/docs#comprehensive-spectroscopic-characterization-guide-4-ethyl-3-fluoro-2-pyridinecarbonitrile)

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